

Application Notes and Protocols for Fgfr3-IN-8 Western Blot Analysis

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Compound of Interest

Compound Name: *Fgfr3-IN-8*

Cat. No.: *B12377132*

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These application notes provide a detailed protocol for investigating the effect of **Fgfr3-IN-8**, a selective inhibitor of Fibroblast Growth Factor Receptor 3 (FGFR3), on FGFR3 signaling pathways using Western blot analysis. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Fibroblast Growth Factor Receptor 3 (FGFR3) is a receptor tyrosine kinase that plays a crucial role in cell proliferation, differentiation, and survival. Dysregulation of FGFR3 signaling, often due to mutations or overexpression, is implicated in various cancers, including bladder cancer. **Fgfr3-IN-8** is a potent and selective inhibitor of FGFR3 kinase activity. Western blotting is a key technique to elucidate the molecular mechanism of **Fgfr3-IN-8** by examining the phosphorylation status of FGFR3 and its downstream signaling proteins.

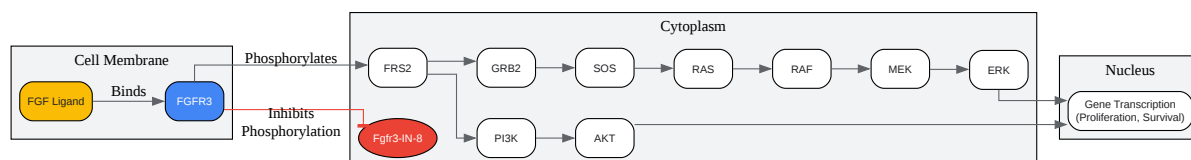
Data Presentation

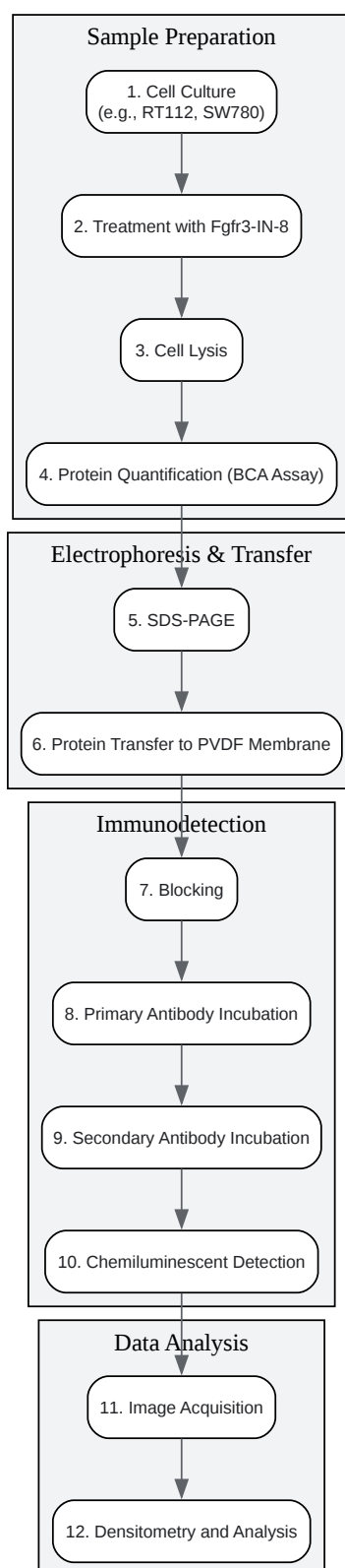
The following table summarizes the quantitative analysis of protein expression changes in bladder cancer cell lines treated with **Fgfr3-IN-8**, as determined by Western blot. Data is presented as the relative band intensity normalized to a loading control.

Cell Line	Treatment (Fgfr3-IN-8)	p-FGFR / Total FGFR	p-FRS2 / Total FRS2	p-ERK / Total ERK	p-AKT / Total AKT
RT112	Vehicle (DMSO)	1.00	1.00	1.00	1.00
0.1 μ M	0.45	0.55	0.60	0.95	
1 μ M	0.10	0.15	0.20	0.80	
10 μ M	0.05	0.05	0.10	0.75	
SW780	Vehicle (DMSO)	1.00	1.00	1.00	1.00
0.1 μ M	0.50	0.60	0.65	0.98	
1 μ M	0.12	0.18	0.25	0.85	
10 μ M	0.06	0.08	0.15	0.80	
UM-UC-14	Vehicle (DMSO)	1.00	1.00	1.00	1.00
0.1 μ M	0.48	0.58	0.62	0.96	
1 μ M	0.11	0.16	0.22	0.82	
10 μ M	0.05	0.07	0.12	0.78	

Signaling Pathway

The following diagram illustrates the FGFR3 signaling pathway and the point of inhibition by **Fgfr3-IN-8**.





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